

Application Notes and Protocols: C-N Cross-Coupling of Arylboronic Acids

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Compound of Interest

Compound Name: 3-Formyl-4-(trifluoromethoxy)phenylboronic acid

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These application notes provide a comprehensive overview and detailed protocols for the C-N cross-coupling of arylboronic acids with amines. This transformation is a cornerstone of modern organic synthesis, enabling the formation of arylamines, a critical motif in pharmaceuticals, agrochemicals, and materials science. While the Buchwald-Hartwig amination traditionally employs aryl halides, the use of arylboronic acids as the aryl source is primarily achieved through the Chan-Lam coupling reaction. This document will focus on the Chan-Lam coupling and also discuss palladium and nickel-catalyzed Buchwald-Hartwig-type aminations that utilize boronic acid derivatives.

Introduction to C-N Coupling with Arylboronic Acids

The formation of a carbon-nitrogen bond between an aryl group and an amine is a pivotal transformation in organic chemistry. Two prominent named reactions for this purpose are the Buchwald-Hartwig amination and the Chan-Lam coupling.

- **Buchwald-Hartwig Amination:** This palladium-catalyzed reaction typically involves the coupling of an amine with an aryl halide or triflate.^{[1][2]} It is a powerful and versatile method with a broad substrate scope.^{[1][3]} While less common, variations of the Buchwald-Hartwig reaction have been developed that utilize arylboronic esters as activators in nickel-catalyzed systems.^{[4][5]}

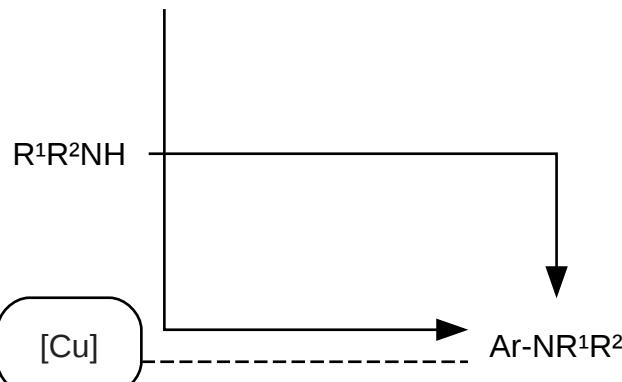
- Chan-Lam Coupling (also known as Chan-Evans-Lam Coupling): This copper-catalyzed reaction directly couples arylboronic acids with amines (and other N-H or O-H containing compounds).[6][7] A key advantage of the Chan-Lam coupling is the use of air-stable and readily available arylboronic acids as coupling partners under often milder reaction conditions, sometimes even at room temperature and open to the air.[6][7][8]

This document will primarily detail the protocols and applications of the Chan-Lam coupling due to its direct use of arylboronic acids. A section will also be dedicated to the emerging Buchwald-Hartwig-type aminations involving boronic acid derivatives.

Chan-Lam Amination: A Detailed Overview

The Chan-Lam coupling provides an efficient and practical method for the synthesis of secondary aryl amines and aryl ethers.[7] The reaction is typically catalyzed by copper(II) complexes, such as copper(II) acetate.[6][9]

General Reaction Scheme:

Ar-B(OH)_2 

Base

Solvent

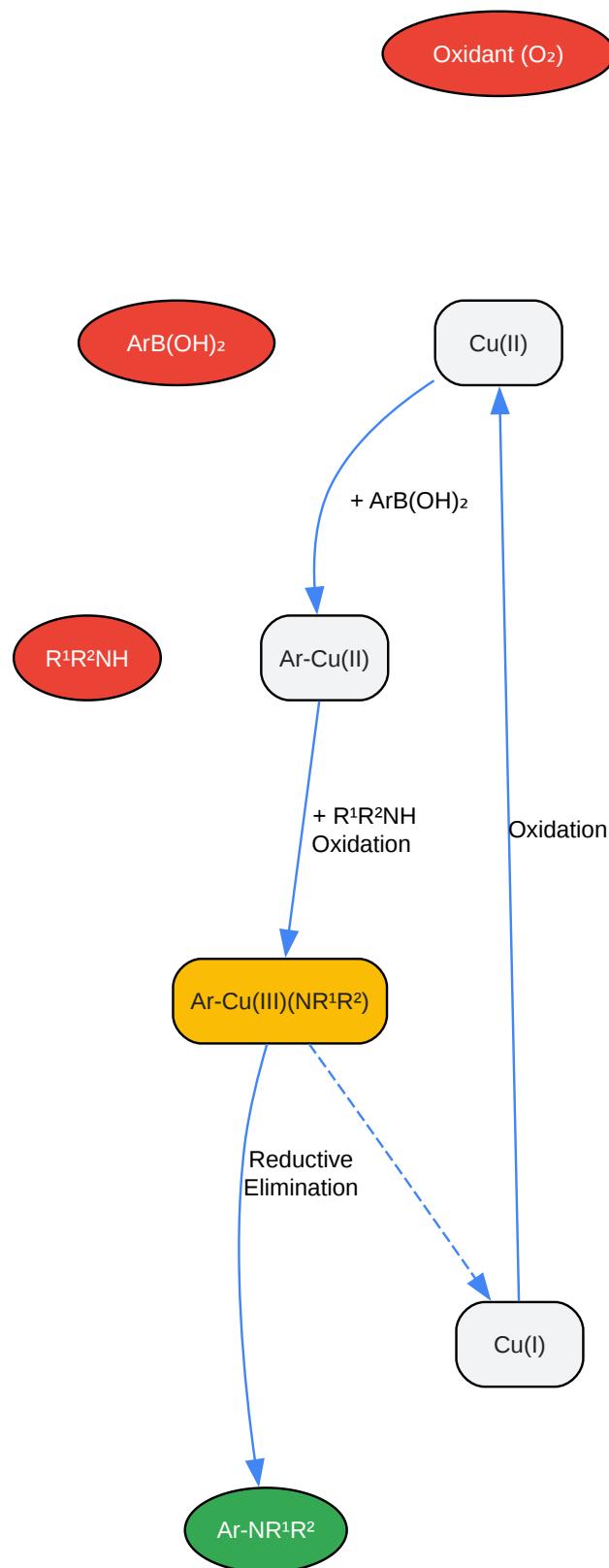
 Ar-I $\text{R}^1\text{R}^2\text{NH}$

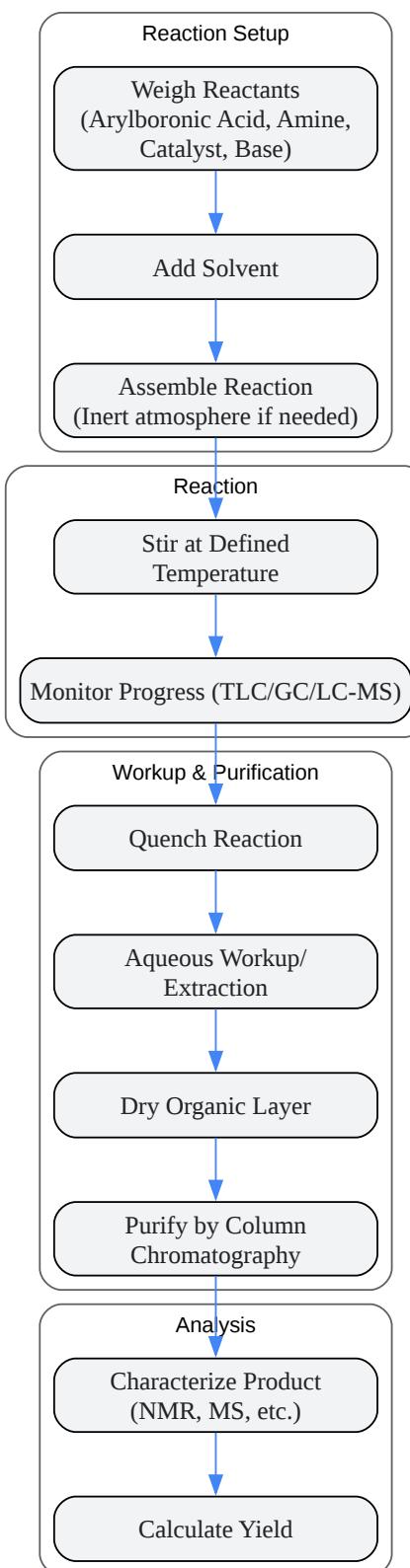
$\text{Ni}(\text{acac})_2$

Ph-B(OR)_2

Base

 $\text{Ar-NR}^1\text{R}^2$



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